

# Molecular Weight of 3,5-Dichlorobenzoic-d3 Acid: A Technical Overview

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## Compound of Interest

Compound Name: 3,5-Dichlorobenzoic-d3 Acid

Cat. No.: B15295168

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This document provides a focused analysis of the molecular weight of **3,5-Dichlorobenzoic-d3 acid**, a deuterated analog of 3,5-Dichlorobenzoic acid. This information is critical for researchers in fields such as pharmacology, environmental science, and analytical chemistry, where isotopically labeled compounds are essential for metabolism studies, tracer experiments, and as internal standards in mass spectrometry.

## Chemical Structure and Isotopic Labeling

3,5-Dichlorobenzoic acid is an organic compound with the chemical formula  $C_7H_4Cl_2O_2$ .<sup>[1][2][3][4][5][6]</sup> The "-d3" designation in **3,5-Dichlorobenzoic-d3 acid** indicates that three hydrogen (H) atoms in the molecule have been replaced by their heavier isotope, deuterium (D). In this specific isotopologue, the deuterium atoms replace the hydrogens on the aromatic ring at positions 2, 4, and 6. The molecular formula for **3,5-Dichlorobenzoic-d3 acid** is therefore  $C_7HD_3Cl_2O_2$ .<sup>[7][8]</sup>

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. To determine the molecular weight of **3,5-Dichlorobenzoic-d3 acid**, the atomic weights of carbon, hydrogen, deuterium, chlorine, and oxygen are required.

- Atomic Weight of Hydrogen (H): Approximately 1.008 amu<sup>[9]</sup>
- Atomic Weight of Deuterium (D): Approximately 2.014 amu<sup>[10][11][12]</sup>

- Atomic Weight of Carbon (C): Approximately 12.011 amu
- Atomic Weight of Chlorine (Cl): Approximately 35.453 amu
- Atomic Weight of Oxygen (O): Approximately 15.999 amu

The molecular weight of the non-deuterated form, 3,5-Dichlorobenzoic acid ( $C_7H_4Cl_2O_2$ ), is approximately 191.01 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

For **3,5-Dichlorobenzoic-d3 acid** ( $C_7HD_3Cl_2O_2$ ), the calculation is as follows:

$$(7 \times 12.011) + (1 \times 1.008) + (3 \times 2.014) + (2 \times 35.453) + (2 \times 15.999) = 194.03 \text{ g/mol}$$

This calculated value is confirmed by suppliers of this isotopically labeled compound.[\[7\]](#)[\[8\]](#)

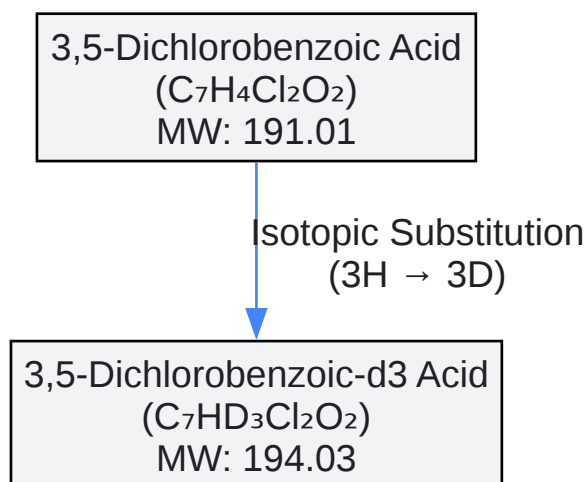
## Data Summary

The molecular weights of 3,5-Dichlorobenzoic acid and its deuterated analog are summarized in the table below for direct comparison.

Compound	Molecular Formula	Molecular Weight ( g/mol )
3,5-Dichlorobenzoic acid	$C_7H_4Cl_2O_2$	191.01 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
3,5-Dichlorobenzoic-d3 acid	$C_7HD_3Cl_2O_2$	194.03 <a href="#">[7]</a> <a href="#">[8]</a>

## Logical Relationship of Isotopic Substitution

The substitution of hydrogen with deuterium is a fundamental technique in various scientific disciplines. The following diagram illustrates the logical relationship between the standard compound and its isotopically labeled counterpart.



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Isotopic relationship between the two compounds.

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